

G418 (Geneticin): An In-depth Technical Guide for Eukaryotic Selection

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Compound of Interest

Compound Name: Neomycin

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Introduction to G418 (Geneticin)

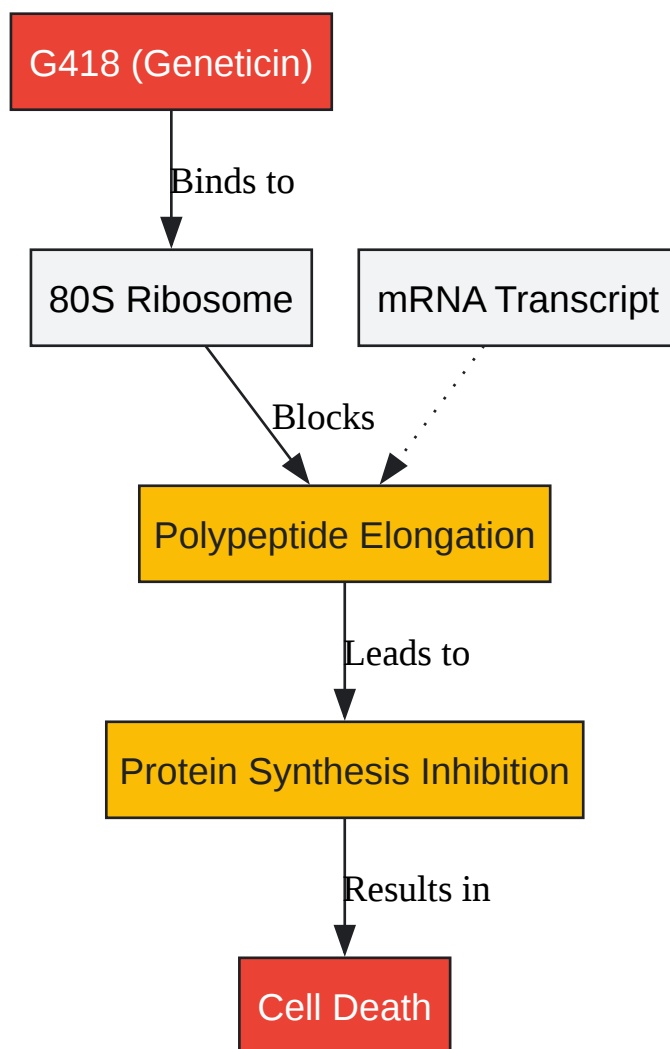
G418, also known as Geneticin®, is an aminoglycoside antibiotic produced by the bacterium *Micromonospora rhodorangea*.^{[1][2][3]} Structurally similar to **neomycin** and gentamicin B1, G418 is a potent inhibitor of protein synthesis in both prokaryotic and eukaryotic cells.^{[1][2][4]} Its primary application in molecular biology is not as an antimicrobial agent, but as a powerful selective agent for eukaryotic cells.^{[1][5]} Following transfection with a plasmid carrying a specific resistance gene, researchers can use G418 to selectively eliminate cells that have not successfully incorporated the genetic construct, thereby isolating and establishing stable cell lines.^{[5][6][7]}

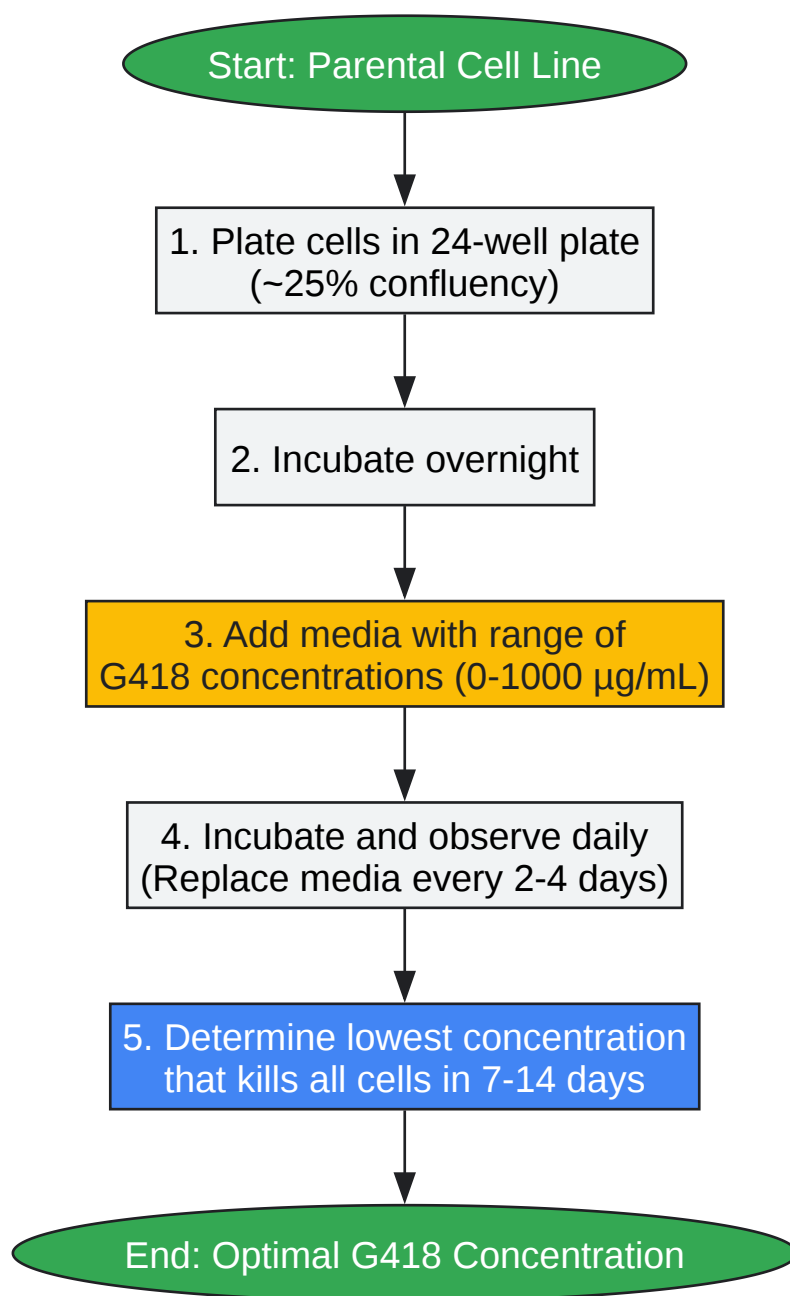
Mechanism of Action and Resistance

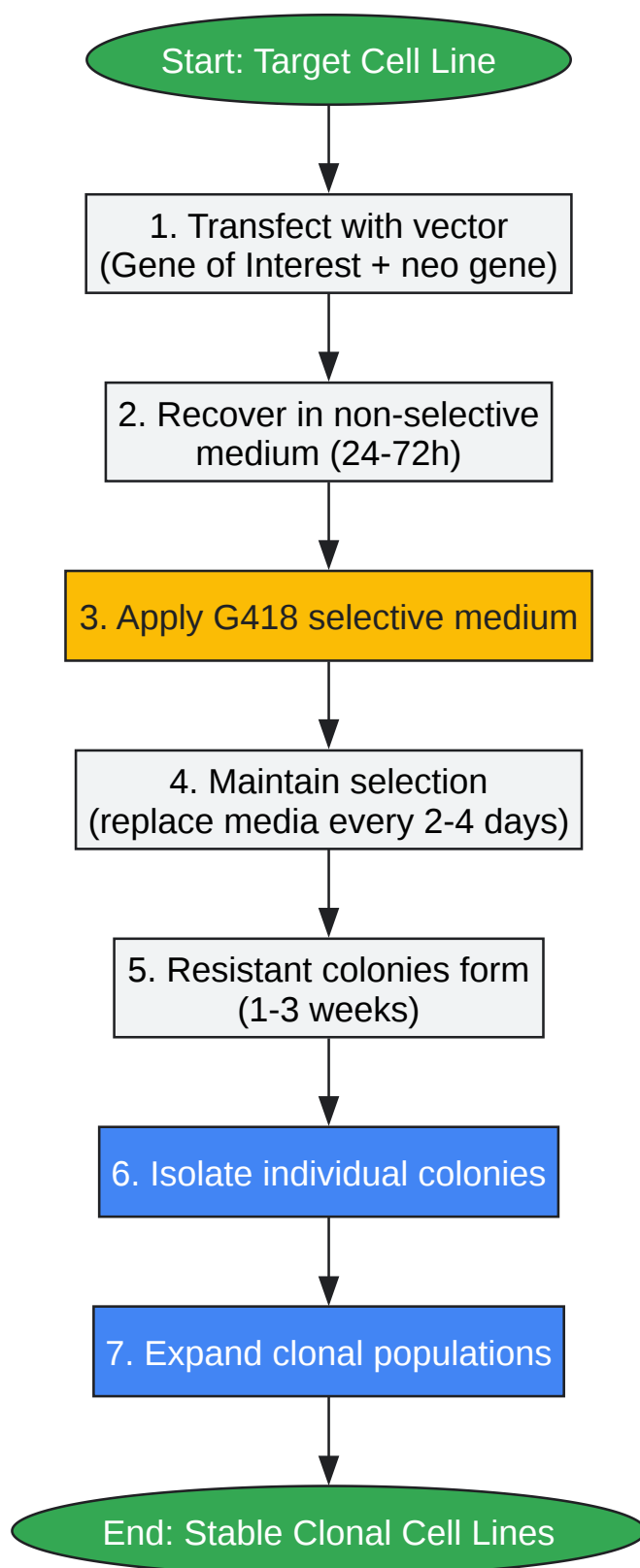
Inhibition of Protein Synthesis in Susceptible Cells

The cytotoxicity of G418 stems from its ability to disrupt protein synthesis at the ribosomal level. The primary target in eukaryotes is the 80S ribosome, which is responsible for translating messenger RNA (mRNA) into proteins.^{[1][5]} G418 binds to the ribosome and physically obstructs the elongation phase of translation, halting the addition of new amino acids to the growing polypeptide chain.^{[1][4]} This interference can also disrupt the ribosome's proofreading capabilities, leading to the synthesis of non-functional or truncated proteins.^{[1][8]} The

cumulative effect is a complete shutdown of protein synthesis, leading to metabolic collapse and cell death.^{[1][5]}







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